

Chemical structure analysis of 2-ethyl-7-methyl-1H-indole

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Compound of Interest

Compound Name: 2-ethyl-7-methyl-1H-indole

CAS No.: 91131-84-9

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Chemical Structure Analysis: 2-Ethyl-7-Methyl-1H-Indole

Technical Monograph | Version 1.0

Executive Summary & Compound Profile

2-ethyl-7-methyl-1H-indole (C₁₁H₁₃N) is a disubstituted indole scaffold of significant interest in medicinal chemistry due to its steric and electronic properties.^{[1][2][3][4][5]} The presence of the 7-methyl group introduces steric bulk adjacent to the NH binding site, potentially modulating metabolic stability and receptor affinity compared to the parent indole.^{[2][3][4][5]} The 2-ethyl group provides lipophilicity and alters the electronic density at the reactive C3 position.^{[2][3][4][5]}

This guide provides a rigorous, self-validating protocol for the structural elucidation of this molecule, distinguishing it from regioisomers (e.g., 2-ethyl-4-methylindole or 2,3-dimethyl-7-methylindole) through advanced spectroscopic techniques.^{[2][3][4][5]}

Physicochemical Profile

Property	Value / Description
Molecular Formula	C ₁₁ H ₁₃ N
Molecular Weight	159.23 g/mol
Exact Mass	159.1048 Da
Appearance	Off-white to pale yellow crystalline solid
Solubility	Soluble in DMSO, CDCl ₃ , MeOH; sparingly soluble in water
Key Structural Features	Indole core, Ethyl group at C2, Methyl group at C7 (ortho to NH)

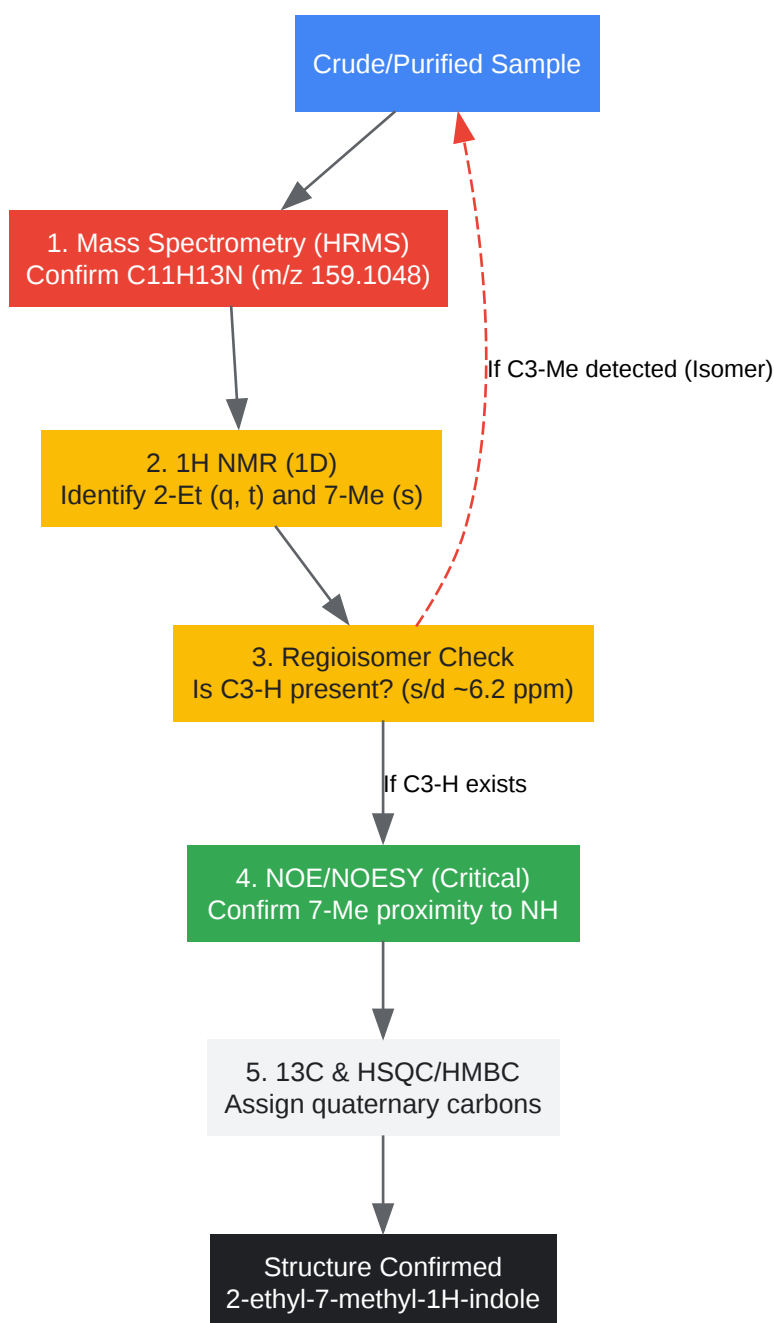
Synthesis Context & Impurity Profile

Understanding the synthesis route is critical for anticipating impurities during analysis.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) The most robust route for this derivative is the Fischer Indole Synthesis.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

- Precursors: (2-Methylphenyl)hydrazine + 2-Butanone (or Butyraldehyde for direct 2-ethyl selectivity, though 2-butanone is more common and requires isomer separation).[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Mechanism: Acid-catalyzed cyclization via [3,3]-sigmatropic rearrangement.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Critical Impurities:
 - Regioisomer: 2,3-dimethyl-7-methylindole (formed if 2-butanone cyclizes at the methylene position).[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
 - Unreacted Hydrazine: (2-Methylphenyl)hydrazine.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
 - Oxidation Products: 3-oxo-indolenines (indoleninones).[\[3\]](#)[\[4\]](#)[\[5\]](#)

Structural Elucidation Workflow

The following diagram outlines the logical flow for confirming the structure, prioritizing the exclusion of regioisomers.



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Caption: Logical workflow for structural validation, emphasizing the differentiation of the 2-ethyl target from 2,3-dimethyl isomers.

Spectroscopic Characterization Protocols

Nuclear Magnetic Resonance (NMR)

NMR is the primary tool for validation.^{[2][3][4][5]} The 7-methyl substituent creates a unique diagnostic environment for the NH proton and the aromatic ring protons.^{[2][3][4][5]}

Protocol: ¹H NMR (500 MHz, CDCl₃)

- Solvent: CDCl₃ (Chloroform-d) is preferred to observe the NH signal clearly (usually broad).
^{[2][3][4][5]} DMSO-d₆ is an alternative if NH exchange is too fast.^{[3][4][5]}
- Concentration: ~10 mg in 0.6 mL.^[5]

Expected Chemical Shifts & Assignments:

Position	Proton Type	Shift (δ , ppm)	Multiplicity (J Hz)	Diagnostic Logic
NH	Indole NH	7.90 – 8.10	Broad Singlet	Key: Shows NOE correlation with 7-Me. [2] [3] [4] [5]
H-3	Indole C3-H	6.20 – 6.30	Singlet (or weak d)	Confirms C3 is unsubstituted (rules out 2,3-dimethyl isomer). [2] [3] [4] [5]
H-4	Aromatic	7.35 – 7.45	Doublet (J $\approx$ 8. [2] [3] [4] [5] 0)	Ortho coupling to H-5. [3] [4] [5]
H-5	Aromatic	6.95 – 7.05	Triplet (pseudo-t)	Meta coupling to H-3 is negligible; ortho to 4/6. [2] [3] [4] [5]
H-6	Aromatic	6.90 – 7.00	Doublet (J $\approx$ 7. [2] [3] [4] [5] 0)	Adjacent to 7-Me; often shielded relative to H-4. [2] [3] [4] [5]
2-CH ₂	Ethyl (CH ₂)	2.75 – 2.85	Quartet (J $\approx$ 7. [3] [5] 5)	Diagnostic for 2-ethyl group. [2] [3] [4] [5]
7-CH ₃	Methyl	2.45 – 2.55	Singlet	Downfield of alkyl methyls due to aromatic ring current. [2] [3] [4] [5]
2-CH ₃	Ethyl (CH ₃)	1.30 – 1.35	Triplet (J $\approx$ 7. [3] [4] [5] 5)	Coupled to methylene. [2] [3] [4] [5]

Protocol: 2D NMR Validation (NOESY)

To definitively prove the methyl group is at position 7 (and not 4, 5, or 6):

- Experiment: 1D NOE difference or 2D NOESY.
- Irradiation: Irradiate the Methyl singlet at ~2.50 ppm.
- Observation:
 - Positive NOE to NH: Confirms 7-methyl (spatially close to N-H).[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
 - Positive NOE to H-6: Confirms attachment to the benzene ring.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
 - Negative Result: If NOE is observed to H-3, the methyl would be at position 4 (4-methylindole).[\[3\]](#)[\[4\]](#)[\[5\]](#)

Mass Spectrometry (MS)

- Technique: GC-MS (EI) or LC-MS (ESI+).[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Molecular Ion: m/z 159 $[M]^+$.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Fragmentation Pattern (EI, 70 eV):
 - m/z 159 (Base Peak): Indoles are stable aromatics.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
 - m/z 144 ($[M-15]^+$): Loss of methyl radical (from the ethyl group or 7-Me).[\[3\]](#)[\[4\]](#)[\[5\]](#) Loss of terminal methyl from 2-ethyl is favored (β -cleavage).[\[3\]](#)[\[4\]](#)[\[5\]](#)
 - m/z 130 ($[M-29]^+$): Loss of ethyl radical (rare) or rearrangement.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Experimental Validation: The "Regioisomer Trap"

A common pitfall in synthesizing 2-ethylindoles via Fischer synthesis using 2-butanone is the formation of the 2,3-dimethyl isomer.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Differentiation Table:

Feature	Target: 2-Ethyl-7-Methyl	Impurity: 2,3-Dimethyl-7-Methyl
H-3 Signal	Present (~6.2 ppm, s)	Absent (Quaternary C)
Alkyl Region	Quartet (2H) + Triplet (3H)	Singlet (3H) + Singlet (3H)
Carbon Count	11 Signals (with C3 as CH)	11 Signals (with C3 as Cq)

Actionable Insight: If the proton NMR shows two singlets in the aliphatic region (~2.2 and ~2.4 ppm) and no quartet, the synthesis favored the thermodynamic enol, yielding the 2,3-dimethyl isomer.^{[3][4][5]} Re-optimize using 1-diazobutan-2-one or specific acid catalysts to favor the kinetic product.^{[3][4][5]}

References

- PubChem.2-ethyl-1H-indole (Compound Summary). National Library of Medicine.^{[2][3][4][5]} Available at: [\[Link\]\[4\]\[5\]](#)
- PubChem.7-Methylindole (Compound Summary). National Library of Medicine.^{[2][3][4][5]} Available at: [\[Link\]\[2\]\[4\]\[5\]](#)
- BMRB.Indole NMR Data Entry bmse000097.^{[2][3][4][5]} Biological Magnetic Resonance Data Bank.^{[3][4][5]} Available at: [\[Link\]\[2\]\[4\]\[5\]](#)
- Beilstein J. Org.^{[2][3][4][5]} Chem.Direct C2–H alkylation of indoles.^{[2][3][4][5]} (2019).^{[3][4][5]} (Providing context for 2-ethyl alkylation shifts). Available at: [\[Link\]](#)

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Sources

- 1. 7-Methylindole(933-67-5) 1H NMR [\[m.chemicalbook.com\]](http://m.chemicalbook.com)

- [2. 2-ethyl-3-methyl-1H-indole | C11H13N | CID 1376636 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. 7-Methylindole | C9H9N | CID 70275 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. mdpi.com \[mdpi.com\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
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